

An In-depth Technical Guide to 1,1-Bis(tert-butylperoxy)cyclohexane

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Compound of Interest

Compound Name:	1,1-Bis(tert-butylperoxy)cyclohexane
Cat. No.:	B1585562

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, applications, and safety protocols for **1,1-Bis(tert-butylperoxy)cyclohexane**. The information is intended to support research and development activities in polymer chemistry, materials science, and other relevant fields.

Physicochemical Properties

1,1-Bis(tert-butylperoxy)cyclohexane is a commercially significant organic peroxide.^[1] It is primarily utilized as a radical initiator in polymerization processes and as a crosslinking agent for various polymers.^{[1][2][3]} The following tables summarize its key physicochemical properties.

Table 1: General and Physical Properties

Property	Value	Reference
Chemical Name	1,1-Bis(tert-butylperoxy)cyclohexane	[4]
CAS Number	3006-86-8	[3]
Molecular Formula	C ₁₄ H ₂₈ O ₄	[5]
Molecular Weight	260.37 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Density	0.891 g/mL at 25°C	[6]
Boiling Point	Decomposes before boiling	[3]
Flash Point	> 100 °C (estimated)	[3]
Solubility in Water	Insoluble	[3]
Storage Temperature	2-8 °C (Refrigerated)	[3]

Table 2: Safety and Hazard Data

Parameter	Value	Reference
UN Number	3105 (Class D Organic Peroxide, Liquid)	[2]
Self-Accelerating Decomposition Temperature (SADT)	65 °C	[5]
Hazard Statements	H242: Heating may cause a fire. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H340: May cause genetic defects. H350: May cause cancer.	[6]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. P234: Keep only in original container. P280: Wear protective gloves/protective clothing/eye protection/face protection. P403+P235: Store in a well-ventilated place. Keep cool. P410: Protect from sunlight. P420: Store away from other materials.	[6]

Experimental Protocols

Synthesis of 1,1-Bis(tert-butylperoxy)cyclohexane

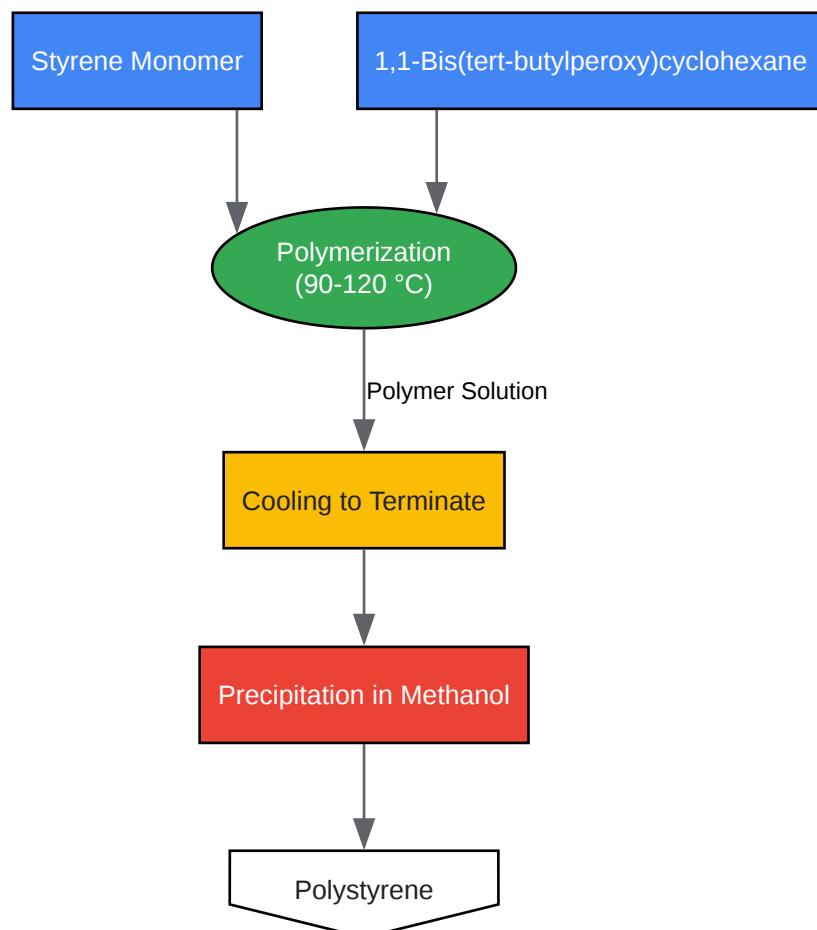
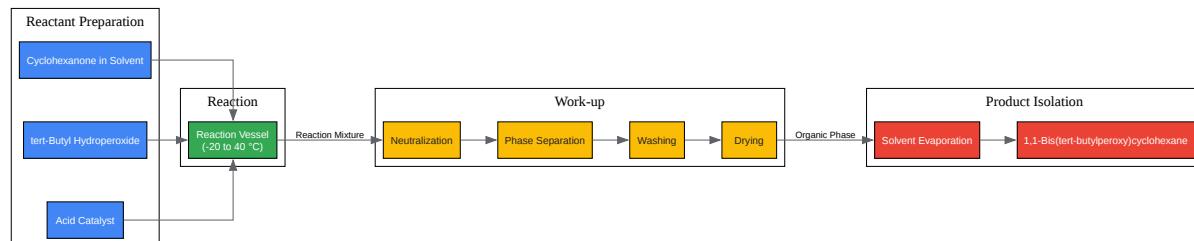
The synthesis of **1,1-Bis(tert-butylperoxy)cyclohexane** typically involves the acid-catalyzed reaction of cyclohexanone with tert-butyl hydroperoxide.

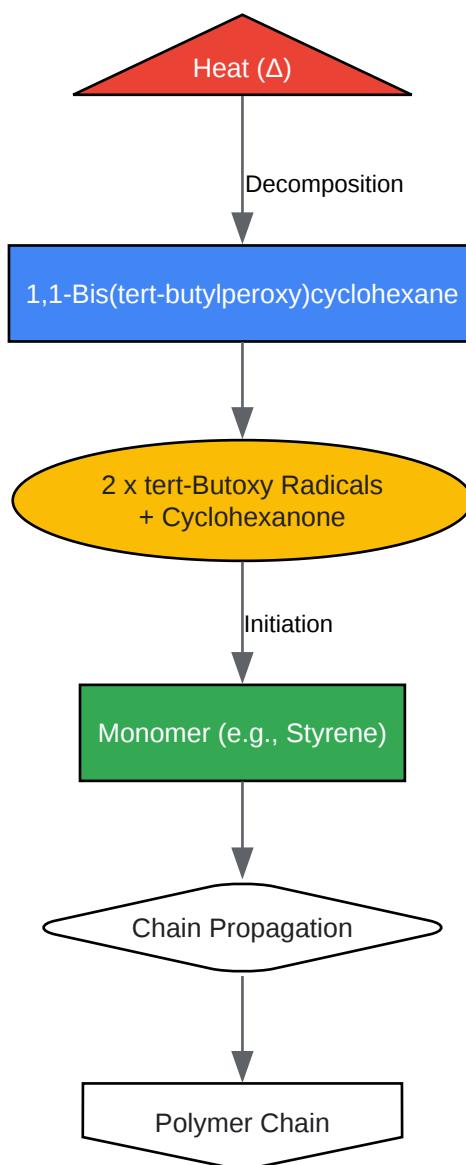
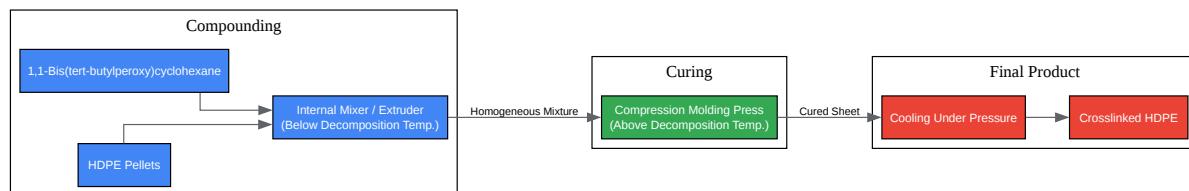
Materials:

- Cyclohexanone
- tert-Butyl hydroperoxide
- Acid catalyst (e.g., sulfuric acid, hydrochloric acid)
- Solvent (e.g., a non-reactive organic solvent)
- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- In a reaction vessel equipped with a stirrer and cooling system, dissolve cyclohexanone in the chosen solvent.
- Cool the mixture to the desired reaction temperature (typically between -20 to 40 °C).
- Slowly add the acid catalyst to the stirred solution.
- Add tert-butyl hydroperoxide dropwise to the reaction mixture while maintaining the temperature. The molar ratio of tert-butyl hydroperoxide to cyclohexanone is typically between 2:1 and 10:1.
- Allow the reaction to proceed for a specified time (e.g., 0.5 to 10 hours) with continuous stirring.
- After the reaction is complete, neutralize the mixture with a suitable neutralizing agent.
- Separate the organic layer and wash it with water.
- Dry the organic layer over a drying agent.
- Remove the solvent under reduced pressure to obtain the crude product.
- The product can be further purified by appropriate methods if necessary.





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